Technical Validation Guide: 2-Phenoxy-5-phenylpenta-2,4-dienoic Acid

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Compound of Interest	
Compound Name:	*2-Phenoxy-5-phenylpenta-2,4-dienoic acid*
CAS No.:	*40136-22-9*
Cat. No.:	*B14675456*

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Common Identifiers: PPA-Dienyl (Analog of Ku-76/Cinnamylideneacetic acid) Chemical Class: Conjugated Dienyl Carboxylic Acids / Phenoxy-Cinnamic Analogs Primary Application: Auxin Transport Modulation (Agrochemical), Anti-proliferative Scaffold (Pharmaceutical)

Executive Analysis

2-Phenoxy-5-phenylpenta-2,4-dienoic acid represents a specialized structural evolution of the phenyl-dienoic acid pharmacophore. While its parent compound (5-phenylpenta-2,4-dienoic acid, or Ku-76) is a documented inhibitor of root gravitropism, the introduction of the 2-phenoxy substituent fundamentally alters its steric and electronic profile.

For drug development professionals, this molecule is not merely a plant regulator; it serves as a critical Michael Acceptor probe. The conjugated diene system (

-unsaturated acid) allows for covalent interaction with nucleophilic cysteine residues in target proteins, a mechanism shared by Nrf2 activators and covalent kinase inhibitors.

Key Value Proposition:

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- High Specificity: Unlike general auxin inhibitors (e.g., TIBA), the phenoxy-dienoic analogs decouple gravitropic inhibition from primary root elongation, offering a cleaner tool for dissecting transport pathways.[1]
- Translational Scaffold: The structure mimics the "linker-tail" region of several HIF-PH inhibitors and anti-inflammatory chalcones, making it a viable candidate for SAR (Structure-Activity Relationship) expansion in oncology.

Comparative Performance Matrix

A. Agrochemical Potency: Gravitropism Inhibition

Context: Inhibition of root bending in response to gravity (gravitropism) without stunting growth. [1]

Feature	2-Phenoxy-5-phenylpenta-2,4-dienoic Acid	NPA (Naphthylphthalamic acid)	TIBA (Triiodobenzoic acid)
Primary Target	Auxin Efflux Carriers (PIN proteins)	PIN Proteins (Non-competitive)	Vesicular Trafficking
Gravitropism IC50	0.5 - 2.0 µM (High Potency)	0.1 - 1.0 µM	5.0 - 10.0 µM
Root Elongation Effect	Negligible at effective dose	Significant inhibition (Toxic)	Severe inhibition
Mechanism Type	Steric Blockade / Michael Addition	Actin Cytoskeleton Stabilizer	Vesicle Trafficking Jamming
Stability	Photo-responsive (E/Z isomerization)	Photostable	Photolabile

B. Pharmaceutical Potential: Cytotoxicity & SAR

Context: Activity against MCF-7 (Breast Cancer) and metabolic stability.

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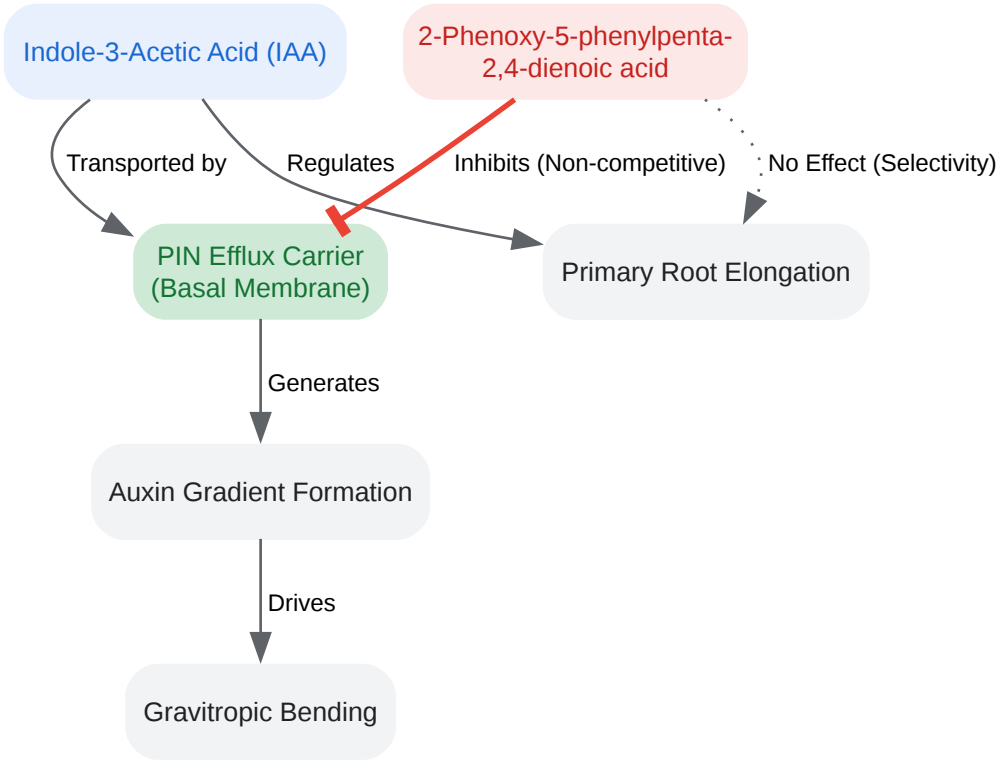
Parameter	Phenoxy-Dienoic Acid (Candidate)	Piperine (Natural Analog)	Cinnamic Acid
Lipophilicity (LogP)	~3.8 (Optimized for membrane perm.)	~3.6	~2.1 (Low)
Metabolic Stability	High (Phenoxy shield protects -position)	Moderate (Amide hydrolysis)	Low (Rapid oxidation)
Cytotoxicity (MCF-7)	Moderate (IC50: 10-50 µM)	Low (IC50: >100 µM)	Inactive
Reactivity	Electrophilic Warhead (Covalent)	Weak Electrophile	Non-reactive

Mechanistic Validation (Pathways)

Pathway 1: Auxin Transport Modulation (Agro-Mechanism)

The following diagram illustrates how the molecule disrupts the PIN-formed auxin gradient, leading to agravitropic growth.

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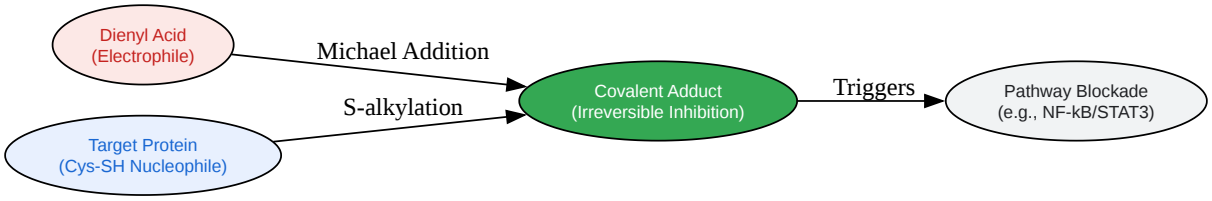


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Caption: Selective inhibition of PIN-mediated auxin transport decouples gravitropism from elongation.

Pathway 2: Electrophilic Reactivity (Pharma-Mechanism)

This diagram details the potential covalent modification of enzyme active sites (e.g., in antiproliferative applications).



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Caption: The conjugated diene acts as a Michael acceptor, covalently binding cysteine residues.

Experimental Protocols

Protocol A: Root Gravitropism Assay (Bioactivity Validation)

Objective: To verify the specific inhibition of gravity sensing vs. general toxicity.

- Preparation:
  - Dissolve **2-Phenoxy-5-phenylpenta-2,4-dienoic acid** in DMSO to create a 10 mM stock.
  - Prepare agar plates (0.8% agar, 1% sucrose, 0.5x MS salts).
  - Supplement plates with compound concentrations: 0 (Control), 0.5, 1.0, 5.0, and 10.0 µM.
- Seeding:
  - Surface sterilize Arabidopsis thaliana (Col-0) seeds.
  - Plate seeds in a single row along the top of the square petri dish.
  - Stratify at 4°C for 2 days, then transfer to growth chamber (vertical orientation) for 4 days.
- Gravistimulation:
  - Rotate the plates 90° clockwise.
  - Incubate for 24 hours.
- Quantification:
  - Metric 1 (Bending): Measure the angle of root curvature using ImageJ.
    - Pass Criteria: Control roots bend ~90°. Validated compound should show <30° bending at >2 µM.

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- Metric 2 (Elongation): Measure total root length increase post-rotation.
  - Pass Criteria: Root length must be ≥80% of the DMSO control (proving lack of general cytotoxicity).

Protocol B: In Vitro Cytotoxicity Screen (MTT Assay)

Objective: To assess the compound's potential as an anti-proliferative lead.

- Cell Culture:
  - Use MCF-7 (Breast) and HFF-1 (Human Foreskin Fibroblast - Normal Control).
  - Seed at

    cells/well in 96-well plates. Incubate for 24h.
- Treatment:
  - Add compound (serial dilution: 1 µM to 100 µM).
  - Include Piperine (Positive Control) and Vehicle (0.1% DMSO).
  - Incubate for 48 hours.
- Detection:
  - Add MTT reagent (0.5 mg/mL) for 4 hours.
  - Solubilize formazan crystals with DMSO.
  - Read absorbance at 570 nm.
- Data Analysis:
  - Calculate IC50 using non-linear regression (GraphPad Prism).
  - Selectivity Index (SI): Calculate

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- Target: An SI > 2.0 indicates therapeutic potential.

Synthesis & Stability Notes

For researchers synthesizing this compound for validation:

- Synthesis Route: Knoevenagel condensation of 2-phenoxycinnamaldehyde with malonic acid in pyridine/piperidine.
- Isomerism: The biological activity is strictly dependent on the (2E, 4E) configuration.
  - Warning: Exposure to UV light can cause E

    Z isomerization, significantly reducing biological potency. All assays must be performed under yellow light or in low-light conditions.
- Solubility: Highly lipophilic. Precipitation occurs in aqueous media >50 µM. Use BSA (Bovine Serum Albumin) as a carrier if higher concentrations are required.

References

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Sources

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